

A Technical Guide to Ammonium Cerium(IV) Nitrate Oxidation: Principles and Protocols

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Compound of Interest

Compound Name: Ammonium cerium (IV) nitrate

Cat. No.: B8810996

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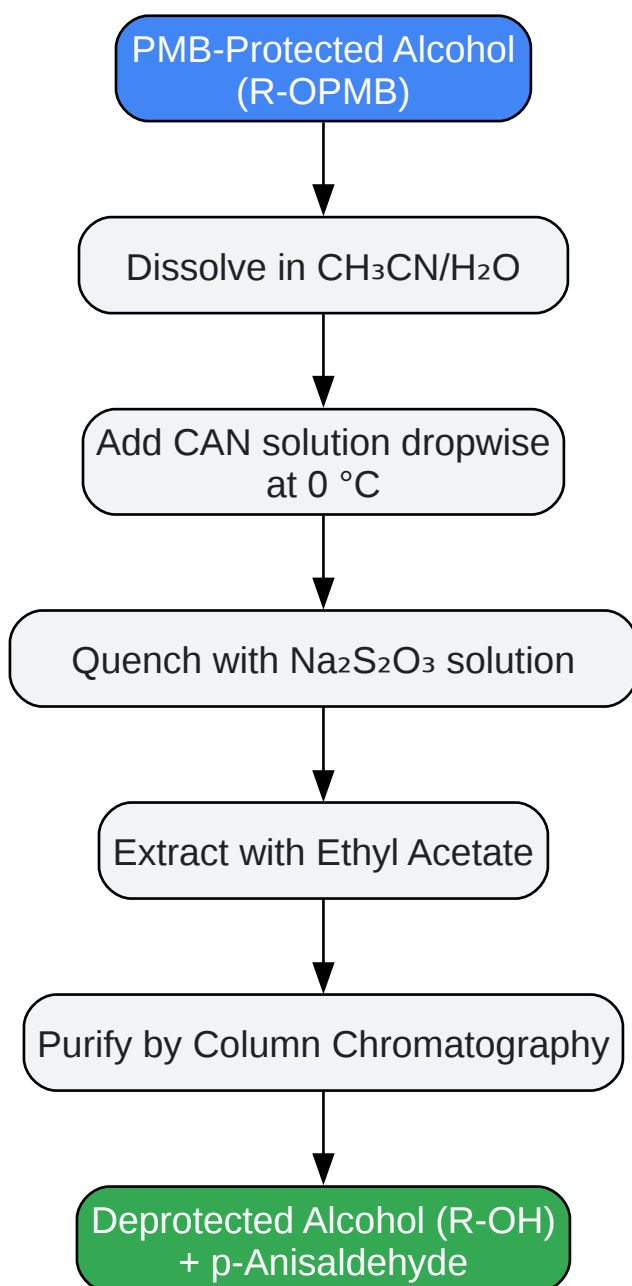
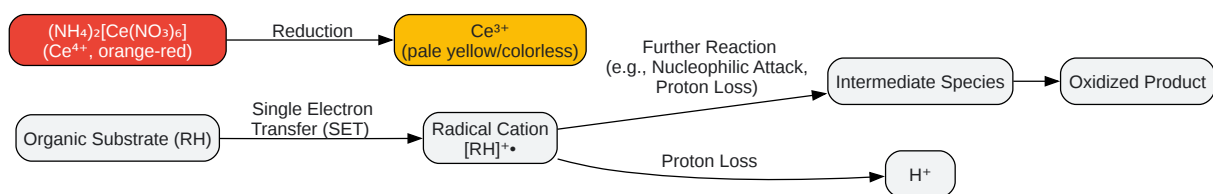
For Researchers, Scientists, and Drug Development Professionals

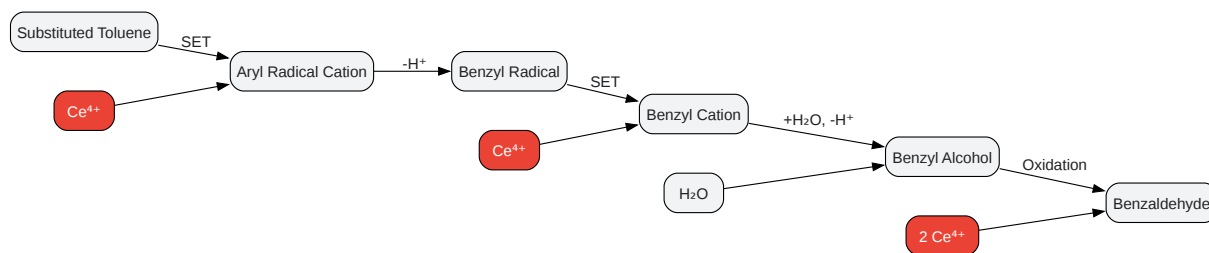
Ammonium cerium(IV) nitrate (CAN) stands as a powerful and versatile one-electron oxidizing agent in the arsenal of synthetic organic chemistry. Its utility spans a wide range of oxidative transformations, crucial for the synthesis of fine chemicals and pharmaceutical intermediates. This technical guide delves into the fundamental principles of CAN-mediated oxidation reactions, providing detailed experimental protocols for key transformations and presenting quantitative data to inform reaction optimization.

Core Principles of CAN Oxidation

Ammonium cerium(IV) nitrate, with the chemical formula $(\text{NH}_4)_2[\text{Ce}(\text{NO}_3)_6]$, is an orange-red crystalline solid readily soluble in water and various organic solvents. The oxidizing power of CAN stems from the high oxidation potential of the cerium(IV) ion (Ce^{4+}), which readily accepts an electron to form the more stable cerium(III) ion (Ce^{3+}). This single-electron transfer (SET) mechanism is the cornerstone of its reactivity with organic substrates, often proceeding through radical cation intermediates. The reaction is visually convenient as the vibrant orange-red color of the $\text{Ce}(\text{IV})$ complex fades to a pale yellow or colorless solution upon reduction to $\text{Ce}(\text{III})$, signaling the reaction's progress or completion.^[1]

The general mechanism for CAN-mediated oxidation can be conceptualized as follows:





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References

- 1. iris.unina.it [iris.unina.it]
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